

# C.I. Vat Green 9 application viscose silk wool

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## Compound Focus: C.I. Vat Green 9

CAS No.: 6369-65-9

Cat. No.: S1895427

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## Technical Profile of C.I. Vat Green 9

The table below summarizes the key chemical properties and fastness characteristics of **C.I. Vat Green 9** as gathered from the search results [1] [2] [3]:

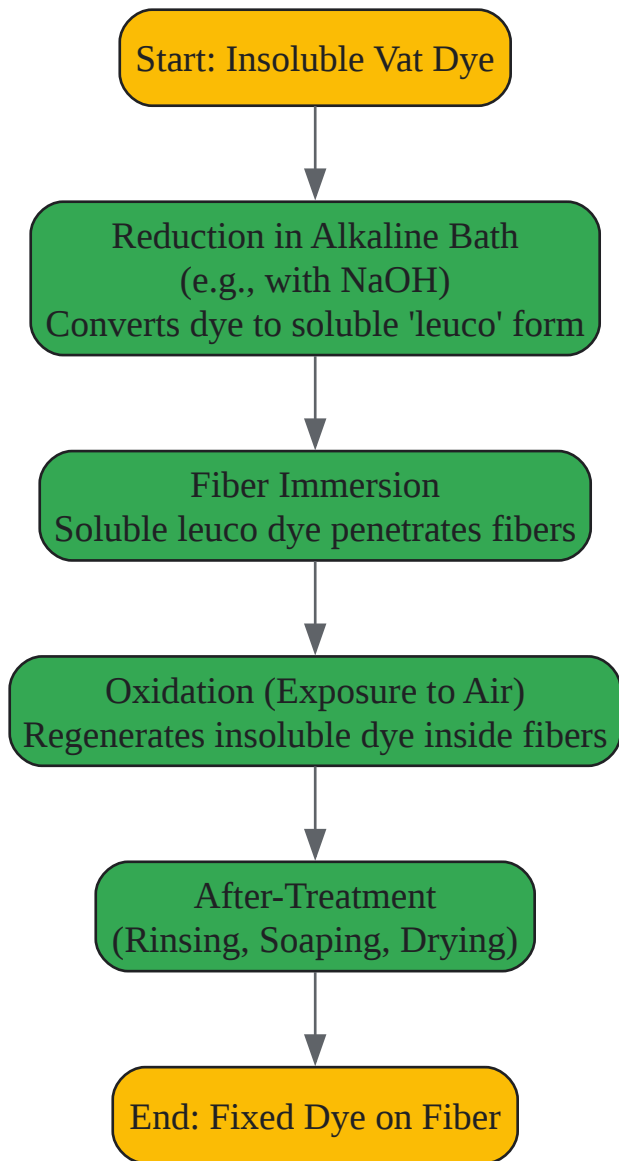
Property	Description / Value
CI Name / Number	C.I. Vat Green 9 / C.I. 59850 [1]
CAS Registry Number	6369-65-9 / 28780-10-1 [1]
Molecular Structure	Violanthrone [1]
Appearance	Black powder [1] [3]
Solubility	Insoluble in water and ethanol; soluble in o-chlorophenol and xylene; slightly soluble in acetone and pyridine [1] [3]
Color Reaction	Dark purple in concentrated sulfuric acid; SAP green in concentrated nitric acid [1]
Leuco Form (Alkaline)	Purple [1] [3]

Property	Description / Value
Light Fastness	7 (AATCC, excellent) [3]
Wash Fastness (Stain)	CO: 3-4, VI: 3 [3]
Rubbing Fastness	Dry: 4, Wet: 3 [3]

**General Applications:** The dye is suitable for cotton, viscose, silk, and wool dyeing, and is particularly effective for deep shades and can be oxidized to a black color [1] [3].

## Vat Dye Application Workflow

The following diagram illustrates the core process for applying vat dyes, which is consistent across different fiber types though specific parameters will vary.



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## Protocol Considerations for Different Fibers

The general workflow above must be adapted based on the target fiber. The table below outlines key considerations for different materials.

Fiber Type	Key Application Considerations
Cotton & Viscose (Cellulose)	Standard application; stable in strong alkaline conditions (e.g., NaOH) required for reduction [4] [3].
Silk & Wool (Protein)	Requires mild alkali (e.g., soda ash) and potentially lower temperatures to prevent fiber damage and strength loss [4].

## Notes on Practical Application and Current Research

- **Finishing Process:** After oxidation, thorough rinsing is crucial. For cellulose fibers, a final boil with a neutral detergent (e.g., Synthrapol) helps remove any unfixed surface dye and improves fastness [5].
- **Sustainability Focus:** Current research is exploring **electrochemical reduction** to replace sodium dithionite, thereby eliminating sulfate/sulfite waste. This method shows promise for cleaner production, though it is primarily at the R&D stage [6].

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## References

1. Vat Green 9 [worlddyevariety.com]
2. China Vat CAS NO. 6369-65-9 Manufacturers Suppliers... Green 9 [hzreward.com]
3. China Vat | 6369-65-9 Manufacturer and Supplier | COLORKEM Green 9 [colorkem.com]
4. - Wikipedia Vat dye [en.wikipedia.org]
5. Fermented Indigo Vat: Blog Post #9 Dyeing [blog.ellistextiles.com]
6. Direct electrochemical reduction enables sustainable, high ... [sciencedirect.com]

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